

Application Notes and Protocols: 6-Methylhept-6-en-2-ol

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Compound of Interest

Compound Name: 6-Methylhept-6-en-2-ol

Cat. No.: B14676703

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Introduction

6-Methylhept-6-en-2-ol is a tertiary allylic alcohol utilized within the fragrance industry as a perfuming agent. Its distinct chemical structure, featuring a double bond at the 6-position, contributes to its characteristic aroma profile. These application notes provide a comprehensive overview of its industrial use, including its physical and chemical properties, application protocols in fragrance formulations, and methodologies for quality control and stability assessment. It is important to note that this ingredient is recommended for fragrance use only and is not intended for flavor applications.^[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **6-Methylhept-6-en-2-ol** is presented in Table 1. This data is essential for formulators to understand the behavior of the molecule in various matrices.

Table 1: Physicochemical Properties of **6-Methylhept-6-en-2-ol**

Property	Value	Reference
CAS Number	1335-09-7	[1]
Molecular Formula	C ₈ H ₁₆ O	[1]
Molecular Weight	128.21 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid (estimated)	
Boiling Point	182.00 to 183.00 °C @ 760.00 mm Hg (estimated)	[1]
Flash Point	155.00 °F (68.20 °C) (Tag Closed Cup, estimated)	[1]
Vapor Pressure	0.236000 mmHg @ 25.00 °C (estimated)	[1]
Solubility	Soluble in alcohol; Insoluble in water	[1]
logP (o/w)	2.560 (estimated)	[1]
Assay	95.00 to 100.00%	[1]

Industrial Applications in Fragrance

6-Methylhept-6-en-2-ol is primarily used as a fragrance ingredient in a variety of consumer products. Its odor profile, while not extensively documented in publicly available literature, can be inferred from its chemical class of unsaturated aliphatic alcohols to likely contribute fresh, green, and potentially fruity or floral notes to a fragrance composition.

Application in Cosmetic Formulations

Due to its solubility in alcohol, **6-Methylhept-6-en-2-ol** can be readily incorporated into hydroalcoholic fragrance formulations such as perfumes, colognes, and body sprays. It can also be used in emulsion-based products like lotions and creams, and surfactant-based systems such as soaps and shampoos. As an allylic alcohol, it possesses a degree of stability

attributed to resonance effects, which can be beneficial for its shelf-life in cosmetic preparations.^{[2][3]}

Experimental Protocols

The following protocols are standardized procedures for the evaluation and application of **6-Methylhept-6-en-2-ol** in fragrance development.

Protocol 1: Organoleptic Evaluation of 6-Methylhept-6-en-2-ol

Objective: To systematically assess the odor profile of **6-Methylhept-6-en-2-ol** for fragrance applications.

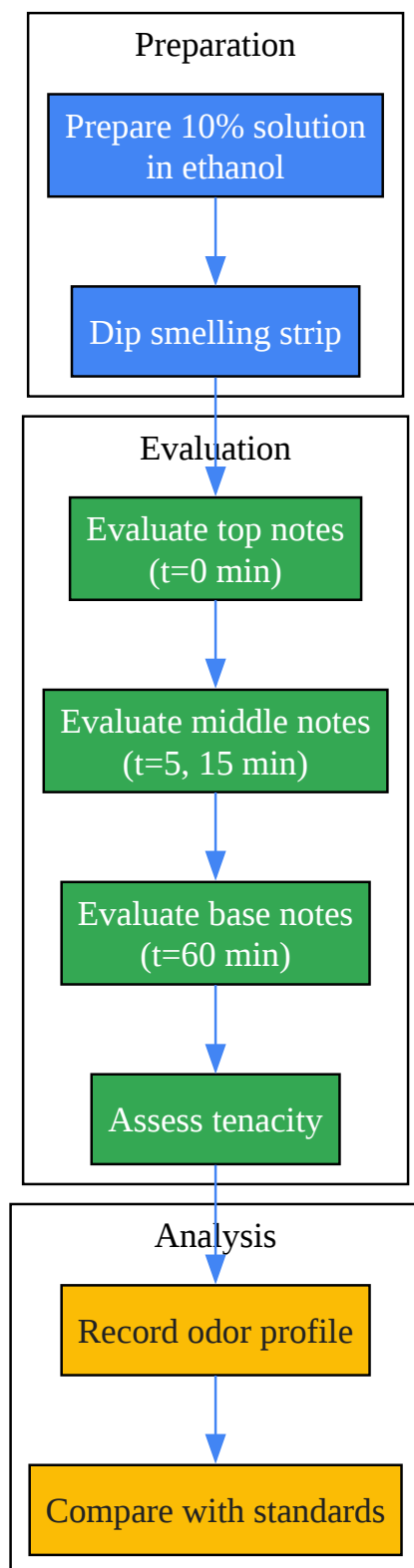
Materials:

- **6-Methylhept-6-en-2-ol**
- Ethanol (perfumer's grade)
- Glass beakers
- Pipettes
- smelling strips
- Odor-free evaluation room

Procedure:

- Prepare a 10% solution of **6-Methylhept-6-en-2-ol** in perfumer's grade ethanol.
- Dip a clean smelling strip into the solution, ensuring it is saturated but not dripping.
- Wave the smelling strip approximately 2-3 inches from the nose and inhale gently.
- Record the initial odor impressions (top notes). Note any specific characteristics (e.g., green, fruity, floral, citrus).

- Allow the smelling strip to air for 5, 15, and 60 minutes.
- Evaluate the odor at each time point to assess the evolution of the fragrance (middle and base notes).
- Record the tenacity of the odor (how long it remains detectable on the strip).
- Compare the odor profile with other known fragrance ingredients to identify potential synergies and applications.



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Caption: Workflow for the organoleptic evaluation of a fragrance ingredient.

Protocol 2: Stability Testing in a Lotion Base

Objective: To assess the stability and performance of **6-Methylhept-6-en-2-ol** in a standard oil-in-water lotion formulation.

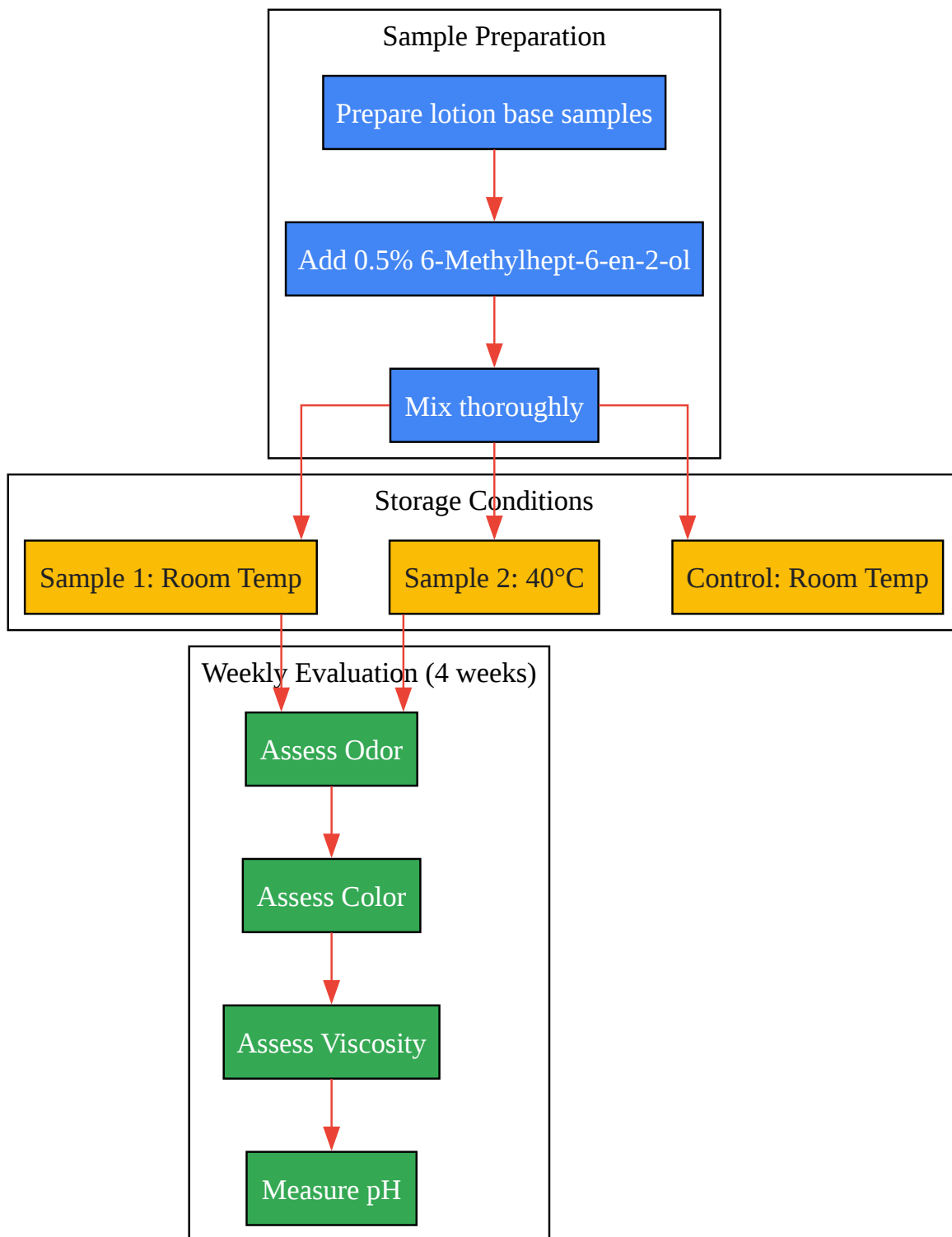
Materials:

- **6-Methylhept-6-en-2-ol**
- Unfragranced lotion base
- Glass jars with airtight lids
- Oven capable of maintaining 40°C
- Refrigerator capable of maintaining 4°C
- Control lotion sample (unfragranced)

Procedure:

- Prepare three samples of the lotion base, each in a separate glass jar.
- To two of the samples, add **6-Methylhept-6-en-2-ol** at a concentration of 0.5% (w/w). The third sample will serve as the control.
- Thoroughly mix the samples to ensure uniform distribution of the fragrance ingredient.
- Label the jars clearly. Store one fragranced sample at room temperature (approx. 25°C), one at 40°C, and the control at room temperature.
- Evaluate the samples at weekly intervals for 4 weeks.
- Assessment criteria:
 - Odor: Compare the odor of the fragranced samples to a freshly prepared sample. Note any changes in character or intensity.
 - Color: Observe any changes in the color of the lotion compared to the control.

- Viscosity: Visually assess any changes in the thickness of the lotion.
- pH: Measure the pH of the samples to check for any significant drift.
- Record all observations in a stability log.



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Caption: Workflow for stability testing of a fragrance ingredient in a lotion base.

Protocol 3: Quality Control using Gas Chromatography (GC)

Objective: To verify the purity and identity of incoming batches of **6-Methylhept-6-en-2-ol**.

Materials:

- **6-Methylhept-6-en-2-ol** sample
- Reference standard of **6-Methylhept-6-en-2-ol**
- Gas chromatograph with a Flame Ionization Detector (FID)
- Appropriate GC column (e.g., non-polar or medium-polarity)
- Helium or hydrogen as carrier gas
- Solvent for sample dilution (e.g., ethanol)

Procedure:

- **Standard Preparation:** Prepare a solution of the reference standard in ethanol at a known concentration.
- **Sample Preparation:** Prepare a solution of the incoming **6-Methylhept-6-en-2-ol** sample in ethanol at the same concentration as the standard.
- **GC Analysis:**
 - Set up the GC with an appropriate temperature program for the separation of C8 alcohols.
 - Inject the standard solution and record the chromatogram. Note the retention time of the main peak.
 - Inject the sample solution and record the chromatogram under the same conditions.
- **Data Analysis:**

- Identity: Compare the retention time of the major peak in the sample chromatogram with that of the reference standard. They should match within an acceptable tolerance.
- Purity: Calculate the area percentage of the main peak in the sample chromatogram. This should meet the specification (e.g., >95%).
- Document the results in the quality control records.

Safety and Regulatory Information

As a fragrance ingredient, **6-Methylhept-6-en-2-ol** is subject to the standards and recommendations of the International Fragrance Association (IFRA). Formulators must ensure that the use of this ingredient complies with the latest IFRA guidelines and any regional cosmetic regulations. A safety assessment by the Research Institute for Fragrance Materials (RIFM) may be available, and it is recommended to consult this for detailed toxicological data. [4][5][6] The safe use of any fragrance ingredient is contingent upon a comprehensive safety assessment that considers various endpoints.[6][7]

Conclusion

6-Methylhept-6-en-2-ol is a valuable ingredient for the fragrance industry, offering a unique aroma profile for use in a wide range of cosmetic and personal care products. Adherence to standardized evaluation protocols for its odor, stability, and purity is crucial for successful product development. Formulators should remain cognizant of the regulatory landscape to ensure the safe and compliant use of this fragrance molecule.

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